

Operational Guide: (2-Hydroxyphenyl)acetate Disposal and Handling[1][2][3]

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Compound of Interest

Compound Name: (2-Hydroxyphenyl)acetate

Cat. No.: B1239127

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In the laboratory, waste management is not merely a compliance checkbox; it is the final, critical step of experimental integrity. Improper disposal of phenolic acids like (2-Hydroxyphenyl)acetic acid (CAS: 614-75-5) can compromise safety, violate environmental permits, and introduce cross-contamination risks to sensitive assays.[1][2]

This guide synthesizes regulatory frameworks (EPA/RCRA) with practical bench-side logic to ensure your workflow remains safe, compliant, and efficient.

Hazard Profile & Characterization

Before disposal, you must characterize the waste. While (2-Hydroxyphenyl)acetic acid is not a P-listed acutely toxic substance, it possesses specific reactivity profiles due to its phenolic hydroxyl group.[2]

Key Hazard Data

Parameter	Classification	Operational Implication
Signal Word	WARNING	Standard PPE (Gloves, Goggles, Lab Coat) is mandatory.[1][2]
H-Codes	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2][3] Irrit.)	Dust generation is the primary exposure risk during solid waste transfer.[1][2]
Reactivity	Weak Acid / Phenolic	Incompatible with Strong Oxidizers (e.g., Nitric Acid, Peroxides) and Strong Bases. [1][2]
RCRA Status	Non-Listed (typically)	Unless mixed with listed solvents, it is often classified as Non-Regulated Chemical Waste or D002 (Corrosive) if in low pH solution.[1][2]



Expert Insight: Do not assume "weak acid" implies "drain safe." Phenolic compounds can disrupt microbial activity in municipal water treatment plants. Zero-discharge to sewer is the only acceptable standard for this compound.

Segregation Logic (The "Why")

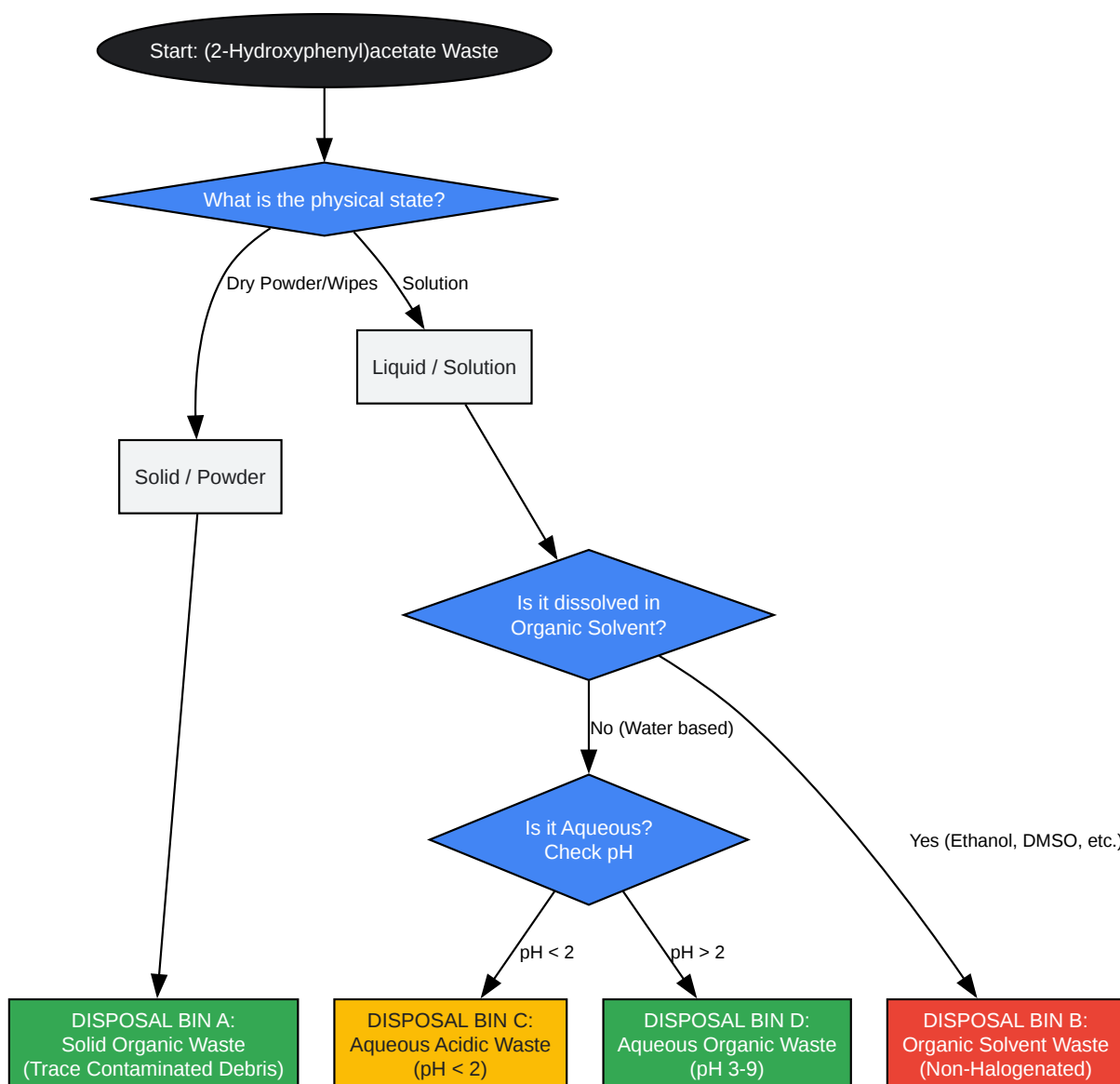
Effective disposal relies on segregation at the source. Mixing waste streams is the most common cause of container pressurization and regulatory fines.

- The Oxidizer Rule: The phenolic moiety on the benzene ring is electron-rich, making it susceptible to rapid, exothermic oxidation.[2] Never dispose of **(2-Hydroxyphenyl)acetate** in the same container as oxidizing agents (e.g., permanganates, nitrates).

- The Acid/Base Rule: While it is an acid, mixing it with strong alkaline waste (pH > 12) will generate significant heat of neutralization. Segregate into the Acidic or General Organic stream, not the Caustic stream.

Decision Tree: Waste Stream Selection

Use the following logic flow to determine the correct waste container.



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Figure 1: Decision matrix for segregating **(2-Hydroxyphenyl)acetate** waste based on physical state and solvent composition.^{[1][4][5]}

Step-by-Step Disposal Protocols

Scenario A: Disposal of Excess Solid Reagent

Applicable for: Expired shelf-life chemicals, spill cleanup debris, or contaminated weighing boats.^{[1][2]}

- PPE Verification: Don nitrile gloves, safety goggles, and a lab coat. If handling large quantities (>50g) of fine powder, use a dust mask or work inside a fume hood.
- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar labeled "Solid Chemical Waste."
- Transfer:
 - Place the waste container inside a secondary containment tray.
 - Transfer the solid carefully to avoid dust clouds.
 - Do not dissolve the solid in water to "make it easier to pour." This increases waste volume and disposal costs.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: (2-Hydroxyphenyl)acetic acid.^{[5][6][7][8][9]}
 - Hazard Checkbox: Irritant.^{[10][11]}

Scenario B: Disposal of HPLC/Reaction Waste (Liquid)

Applicable for: Eluents containing the compound, reaction mixtures.^[2]

- Solvent Identification: Determine the primary carrier solvent.

- If DMSO, Methanol, or Acetonitrile: Use the Non-Halogenated Organic Solvent stream.
- If Dichloromethane (DCM): Use the Halogenated Solvent stream.
- pH Check (Aqueous only): If the solvent is 90%+ water, check pH.
 - If pH < 2, neutralize slowly with Sodium Bicarbonate (NaHCO_3) if permitted by your local EHS, or dispose of as Corrosive Acid Waste.
- Bulking: Pour into the appropriate carboy (usually 20L HDPE).
 - Crucial: Leave 10% headspace in the carboy to prevent over-pressurization due to thermal expansion or slow off-gassing.

Emergency Contingencies: Spills & Exposure[13]

A self-validating safety system requires preparation for failure.

Incident Type	Immediate Action	Mitigation Protocol
Minor Spill (Solid)	Isolate	1. Cover with wet paper towels to prevent dust.2. Scoop into a bag.3. Wipe surface with 10% ethanol, then water.
Minor Spill (Liquid)	Absorb	1. Use polypropylene pads or vermiculite.2. If acidic, apply sodium bicarbonate until bubbling stops.3. Collect as solid waste.
Skin Contact	Flush	Wash with soap and water for 15 minutes.[1][2][12] Phenols can penetrate skin; do not use solvent (ethanol) to wash skin, as it enhances absorption.
Eye Contact	Irrigate	Flush at eyewash station for 15 minutes.[1][2] Seek medical attention immediately (H319).

Regulatory Compliance & Transport

- US EPA (RCRA): If the waste solution has a $\text{pH} \leq 2$, it carries the D002 waste code. If it is a pure solid, it is generally not a listed hazardous waste but must still be managed through a licensed chemical waste contractor.
- DOT (Transport):
 - Proper Shipping Name: Corrosive liquid, acidic, organic, n.o.s.[1][2] (if in acidic solution) or Environmentally hazardous substance, solid, n.o.s.[1][2] (if bulk solid).
 - Note: Small research quantities often fall under "Limited Quantity" exceptions, but always consult your EHS officer before shipping.

References

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- To cite this document: BenchChem. [Operational Guide: (2-Hydroxyphenyl)acetate Disposal and Handling[1][2][3]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1239127/docs#operational-guide-2-hydroxyphenyl-acetate-disposal-and-handling-1-2-3\]](https://www.benchchem.com/product/b1239127/docs#operational-guide-2-hydroxyphenyl-acetate-disposal-and-handling-1-2-3)

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